

Tetrabromobisphenol A-13C12 CAS number and molecular weight

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Compound of Interest

Compound Name: Tetrabromobisphenol A-13C12

Cat. No.: B6594769

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An In-depth Technical Guide on Tetrabromobisphenol A-13C12

This guide provides essential technical data for researchers, scientists, and drug development professionals working with the isotopically labeled compound **Tetrabromobisphenol A-13C12**. The information is presented in a clear, structured format to facilitate easy reference and integration into experimental workflows.

Core Compound Data

Tetrabromobisphenol A-13C12 is the ¹³C isotopically labeled form of Tetrabromobisphenol A (TBBPA), a brominated flame retardant. The incorporation of ¹³C isotopes makes it a valuable internal standard for quantitative analysis using methods such as NMR, GC-MS, or LC-MS.^[1]

Quantitative Data Summary

The key quantitative identifiers for **Tetrabromobisphenol A-13C12** are its CAS number and molecular weight.

| Parameter | Value |
|------------------|-----------------------------------|
| CAS Number | 1352876-39-1 ^{[1][2][3]} |
| Molecular Weight | 555.78 g/mol ^{[1][2]} |

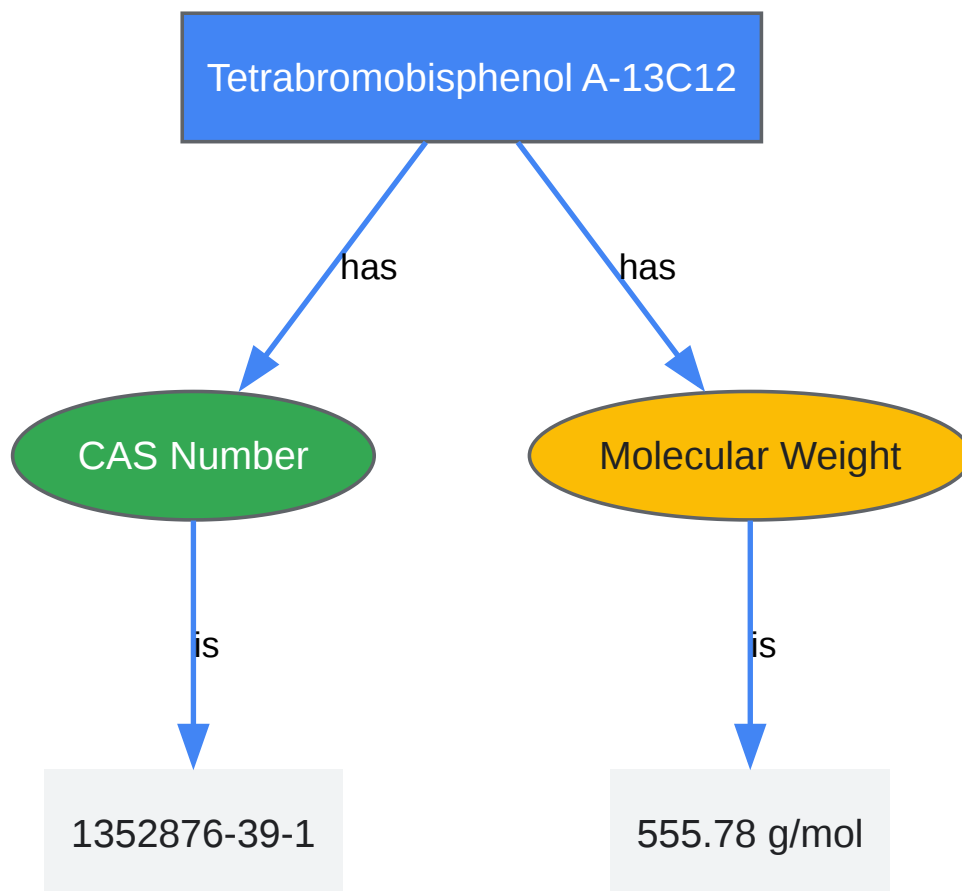
Note: Minor variations in the reported molecular weight (555.8 g/mol) may be observed depending on the source.[\[3\]](#)[\[4\]](#)

Experimental Protocols

Detailed experimental protocols for the use of **Tetrabromobisphenol A-13C12** as an internal standard are contingent on the specific analytical method and matrix being investigated. Generally, a known concentration of the 13C-labeled standard is spiked into the sample prior to extraction and analysis. The ratio of the signal from the native analyte to the signal from the isotopically labeled internal standard is then used to quantify the amount of the native analyte in the sample, correcting for variations in extraction efficiency and instrument response.

Visualized Logical Relationship

The following diagram illustrates the direct relationship between the chemical compound and its fundamental identifiers.



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Caption: Logical relationship of **Tetrabromobisphenol A-13C12**.

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References

- 1. medchemexpress.com [medchemexpress.com]
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- 3. Tetrabromobisphenol A (TBBPA) (ring- $\text{C}_{12}\text{H}_6\text{Br}_4\text{O}_2$, 99%) 50 $\mu\text{g/mL}$ in methanol - Cambridge Isotope Laboratories, CLM-4694-1.2 [isotope.com]
- 4. Tetrabromobisphenol A (TBBPA) (ring- $\text{C}_{12}\text{H}_6\text{Br}_4\text{O}_2$, 99%) 50 $\mu\text{g/mL}$ in toluene - Cambridge Isotope Laboratories, CLM-4694-T-1.2 [isotope.com]
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